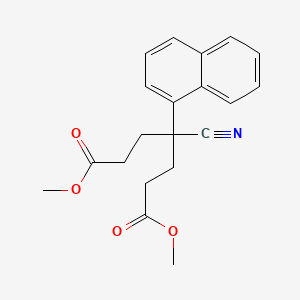

molecular formula C20H21NO4 B8380883 Heptanedioic acid, 4-cyano-4-(1-naphthalenyl)-, dimethyl ester CAS No. 56326-93-3

Heptanedioic acid, 4-cyano-4-(1-naphthalenyl)-, dimethyl ester

Cat. No.: B8380883
CAS No.: 56326-93-3
M. Wt: 339.4 g/mol
InChI Key: XLJABUXUTLEFQV-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Heptanedioic acid, 4-cyano-4-(1-naphthalenyl)-, dimethyl ester is a useful research compound. Its molecular formula is C20H21NO4 and its molecular weight is 339.4 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

56326-93-3

Molecular Formula

C20H21NO4

Molecular Weight

339.4 g/mol

IUPAC Name

dimethyl 4-cyano-4-naphthalen-1-ylheptanedioate

InChI

InChI=1S/C20H21NO4/c1-24-18(22)10-12-20(14-21,13-11-19(23)25-2)17-9-5-7-15-6-3-4-8-16(15)17/h3-9H,10-13H2,1-2H3

InChI Key

XLJABUXUTLEFQV-UHFFFAOYSA-N

Canonical SMILES

COC(=O)CCC(CCC(=O)OC)(C#N)C1=CC=CC2=CC=CC=C21

Origin of Product

United States

Synthesis routes and methods

Procedure details

A mixture of 20.9 g. (0.125 mole) of the known compound (1-naphthyl)acetonitrile and 58 ml. of methyl acrylate in 60 ml. of t-butyl alcohol is heated to reflux. The heat is removed and 19 ml. of 40% methanolic Triton B in 28 ml. of t-butyl alcohol quickly added. After about 4 hours of heating at refux the mixture is allowed to cool and taken up in water and benzene. The organic layer is washed successively with 2.5 N hydrochloric acid, water and brine and then evaporated to dryness. The residue is distilled under vacuum, first at 40 mm. of mercury to remove excess methyl acrylate and then at 0.5 mm. to give 24.96 g. (59% yield) of dimethyl-4-cyano-4-(1-naphthyl)pimelate, having a boiling point of 209° to 219°C. The NMR spectrum of the compound confirms its expected structure.
[Compound]
Name
known compound
Quantity
0.125 mol
Type
reactant
Reaction Step One
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Two
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Three
Quantity
0 (± 1) mol
Type
solvent
Reaction Step Four
